

# safety and handling precautions for 5-(Z-Amino)-1-pentanol

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## Compound of Interest

Compound Name: 5-(Z-Amino)-1-pentanol

Cat. No.: B023693

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## An In-Depth Technical Guide to the Safe Handling of 5-(Z-Amino)-1-pentanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-(Z-Amino)-1-pentanol**, also known as Benzyl N-(5-hydroxypentyl)carbamate. As a Senior Application Scientist, the following information is synthesized from available safety data sheets and chemical properties to ensure a thorough understanding of the risks and the necessary precautions for safe laboratory use.

## Chemical and Physical Properties

**5-(Z-Amino)-1-pentanol** is a white solid with a melting point between 43-47°C.[1][2] It is slightly soluble in dichloromethane, ethyl acetate, and methanol.[1] This compound is often used as a cross-linking reagent in chemical synthesis.[3]

Property	Value	Source
Chemical Formula	C13H19NO3	[2]
Molecular Weight	237.30 g/mol	[2]
Appearance	White solid/powder	[4]
Melting Point	43-47 °C	[1][2]
Boiling Point	408.2±38.0 °C (Predicted)	[1]
Density	1.105±0.06 g/cm3 (Predicted)	[1]
Solubility	Slightly soluble in Dichloromethane, Ethyl Acetate, Methanol	[1]
Storage Temperature	Refrigerator	[1]

## Hazard Identification and GHS Classification

**5-(Z-Amino)-1-pentanol** is classified as a hazardous substance.[5] The primary hazards associated with this chemical are skin irritation, serious eye irritation, and potential respiratory irritation.[2]

GHS Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Signal Word: Warning[2]

It is crucial to understand these hazards to implement appropriate safety measures. The "Z" group (a benzyl carbamate) modifies the properties of the parent molecule, 5-amino-1-pentanol, which is known to be corrosive and harmful if swallowed.[6][7] While specific toxicity

data for **5-(Z-Amino)-1-pentanol** is not as extensive, the identified hazards necessitate careful handling.

## Safe Handling and Storage Protocols

A systematic approach to handling and storage is paramount to ensure laboratory safety.

## Engineering Controls

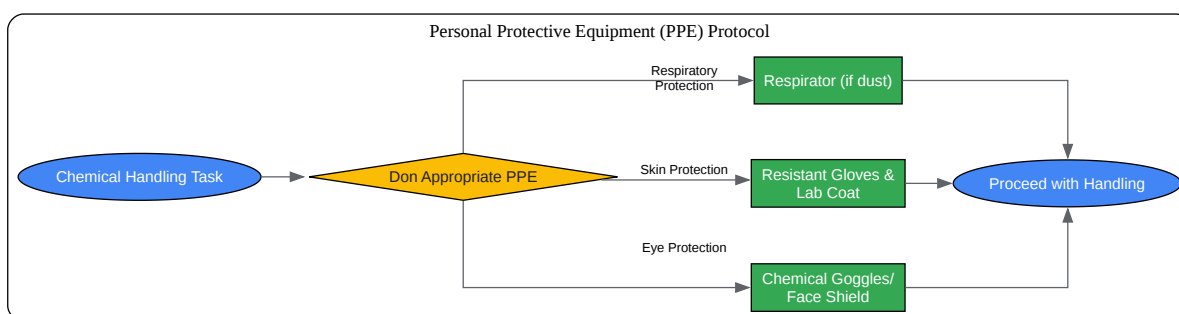
The primary line of defense is to minimize exposure through engineering controls.

- Ventilation: Always handle **5-(Z-Amino)-1-pentanol** in a well-ventilated area.<sup>[6]</sup> For procedures that may generate dust or aerosols, a chemical fume hood is mandatory.<sup>[8][9]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent direct contact with the chemical.

- Eye Protection: Wear chemical safety goggles or a face shield.<sup>[5]</sup> Given the risk of serious eye irritation, standard safety glasses are not sufficient.
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC or neoprene) and a lab coat or overalls.<sup>[5][6]</sup> Ensure that skin is not exposed.
- Respiratory Protection: For situations where dust may be generated and ventilation is inadequate, a NIOSH/MSHA-approved respirator with an appropriate filter (e.g., N95 dust mask) should be used.



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Caption: Required PPE for handling **5-(Z-Amino)-1-pentanol**.

## General Handling Practices

Adherence to good laboratory practices is fundamental for safety.

- Avoid all personal contact, including inhalation of dust.[6]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]
- Keep containers securely sealed when not in use.[6]
- Wash hands thoroughly with soap and water after handling.[6]
- Launder contaminated clothing separately before reuse.[6]

## Storage

Proper storage is critical to maintain the chemical's integrity and prevent accidents.

- Store in a refrigerator.[1]

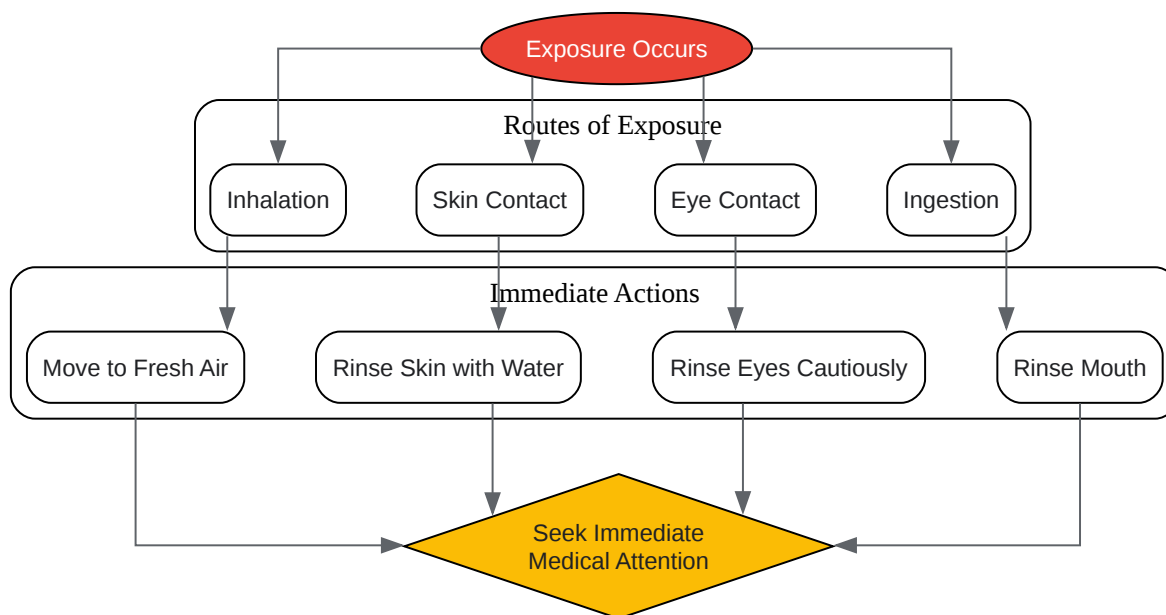
- Keep the container tightly closed and in a dry, well-ventilated place.[8]
- Store locked up.[6][10]
- Avoid storing near incompatible materials such as strong oxidizing agents and acids.[5][8]

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

### First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[11] If respiratory symptoms occur, call a poison center or doctor.[11]
- If on Skin: Take off immediately all contaminated clothing. Rinse the skin with plenty of water. [11] If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11] Immediately call a poison center or doctor.[11]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[11] Call a poison center or doctor if you feel unwell.[11]



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Caption: First-aid response to exposure to **5-(Z-Amino)-1-pentanol**.

## Spills and Leaks

- Minor Spills:
  - Remove all ignition sources.[5]
  - Clean up spills immediately, avoiding contact with skin and eyes.[5]
  - Use dry clean-up procedures and avoid generating dust.[5]
  - Place the spilled material in a suitable, labeled container for waste disposal.[5]
- Major Spills:
  - Evacuate the area and move upwind.[6]

- Alert the emergency response team.[5]
- Wear appropriate PPE, including respiratory protection.[5]

## Fire-Fighting Measures

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide. For large fires, water spray or fog can be used.[11]
- Hazards from Combustion: May emit corrosive fumes and toxic gases such as carbon monoxide, carbon dioxide, and nitrogen oxides.[5][8][11]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[5][8]

## Disposal Considerations

Dispose of **5-(Z-Amino)-1-pentanol** and its containers in accordance with local, state, and federal regulations.[5][6] This material and its container must be disposed of as hazardous waste.[5] Do not allow it to enter drains or waterways.[8]

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